

Key features of Chloro(3-chloropropyl)dimethylsilane

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Compound of Interest

Compound Name:	Chloro(3-chloropropyl)dimethylsilane
CAS No.:	10605-40-0
Cat. No.:	B076282

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An In-depth Technical Guide to **Chloro(3-chloropropyl)dimethylsilane**: Properties, Synthesis, and Applications

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Abstract

Chloro(3-chloropropyl)dimethylsilane, with CAS number 10605-40-0, is a bifunctional organosilane compound featuring both a reactive chlorosilyl group and a terminal chloropropyl group. This unique structure makes it a highly versatile chemical intermediate and building block in a wide array of applications, from materials science to drug development. Its ability to bridge organic and inorganic materials, coupled with its distinct reactivity at two different sites, allows for the precise engineering of molecular architectures. This guide provides a comprehensive overview of its chemical and physical properties, details its synthesis and reactivity, explores its key applications with experimental insights, and outlines essential safety and handling protocols for laboratory and industrial settings.

Introduction and Significance

Organosilanes are a class of compounds that have garnered significant interest due to their unique chemical properties and wide-ranging utility. Among them, **Chloro(3-chloropropyl)dimethylsilane**, also known as (3-Chloropropyl)dimethylchlorosilane, stands out due to its dual functionality.^{[1][2]} The molecule possesses two distinct reactive centers: a hydrolytically unstable silicon-chlorine (Si-Cl) bond and a less reactive carbon-chlorine (C-Cl) bond at the terminus of a propyl chain.

The Si-Cl bond is highly susceptible to nucleophilic attack by water, alcohols, and amines, leading to the formation of silanols, alkoxy silanes, or silylamines, respectively. This reactivity is the cornerstone of its use in surface modification and as a coupling agent. The chloropropyl group, on the other hand, allows for a variety of subsequent organic transformations, such as nucleophilic substitution reactions, enabling its incorporation into larger organic molecules and polymer backbones. This bifunctionality is a key advantage, permitting a stepwise, controlled functionalization that is crucial in advanced material design and pharmaceutical synthesis.^{[1][3]}

Physicochemical and Spectroscopic Properties

A thorough understanding of the physicochemical properties of **Chloro(3-chloropropyl)dimethylsilane** is essential for its effective use in research and development. These properties dictate its behavior in various chemical environments and inform decisions regarding storage, handling, and reaction conditions.

Physical and Chemical Properties

The key physical and chemical properties are summarized in the table below for quick reference.



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Spectroscopic Profile (Predicted)

While comprehensive spectral data may require specific acquisition, the expected spectroscopic characteristics can be predicted based on the molecular structure and data from analogous compounds.

- ^1H NMR (Proton Nuclear Magnetic Resonance): The spectrum is expected to show four distinct signals corresponding to the different proton environments:
 - A singlet for the six protons of the two methyl groups attached to silicon ($-\text{Si}(\text{CH}_3)_2$).
 - A triplet for the two protons on the carbon adjacent to the silicon atom ($-\text{Si}-\text{CH}_2-$).
 - A multiplet (quintet) for the two protons of the central methylene group ($-\text{CH}_2-\text{CH}_2-\text{CH}_2-$).
 - A triplet for the two protons on the carbon bearing the chlorine atom ($-\text{CH}_2-\text{Cl}$).
- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): The spectrum should display four signals for the four unique carbon environments:
 - A signal for the methyl carbons attached to silicon.
 - Three distinct signals for the propyl chain carbons, with the carbon attached to the chlorine atom being the most downfield.

- IR (Infrared) Spectroscopy: Key absorption bands are anticipated to confirm the presence of specific functional groups:
 - C-H stretching vibrations for the methyl and methylene groups.
 - A characteristic Si-C bond vibration.
 - A strong absorption corresponding to the C-Cl bond.
 - Vibrations associated with the Si-Cl bond.
- MS (Mass Spectrometry): The mass spectrum would show a molecular ion peak and characteristic fragmentation patterns, including the loss of a methyl group or a chlorine atom, which can be used to confirm the molecular weight and structure.[1]

Synthesis and Reactivity

The primary industrial synthesis of **Chloro(3-chloropropyl)dimethylsilane** is achieved through the hydrosilylation of allyl chloride with chlorodimethylsilane. This reaction is a cornerstone of organosilicon chemistry.

Synthesis via Hydrosilylation

Hydrosilylation involves the addition of a silicon-hydride (Si-H) bond across a carbon-carbon double bond. This process is typically catalyzed by transition metal complexes, most commonly those based on platinum (e.g., Speier's or Karstedt's catalyst) or rhodium.[3][8][9]

Reaction Scheme:



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Caption: Synthesis of **Chloro(3-chloropropyl)dimethylsilane** via catalytic hydrosilylation.

Causality and Experimental Choices: The choice of catalyst is critical. Platinum-based catalysts are widely used due to their high activity. However, they can sometimes lead to side reactions. [9] Rhodium catalysts have emerged as highly selective alternatives, offering excellent yields of the desired γ -isomer (terminal addition) with minimal formation of by-products.[3][10] The reaction is typically carried out in a solvent-free system or using a high-boiling inert solvent. The temperature is carefully controlled to balance reaction rate and selectivity, as higher temperatures can promote isomerization of the starting alkene or decomposition of the catalyst.

Key Reaction Pathways

The dual functionality of the molecule dictates its reactivity. The two chlorine atoms exhibit significantly different reactivity, which can be exploited for selective transformations.



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Caption: Differential reactivity of the Si-Cl and C-Cl bonds.

- **Si-Cl Bond Reactivity:** This bond is extremely sensitive to moisture and reacts rapidly with protic solvents.[8] In the presence of water, it hydrolyzes to form a silanol, which can then self-condense to form siloxane bridges (Si-O-Si), making it an excellent precursor for silicone polymers and for grafting onto hydroxyl-bearing surfaces (like glass or silica).
- **C-Cl Bond Reactivity:** The alkyl chloride is much more stable and undergoes typical nucleophilic substitution reactions (e.g., with azides, amines, thiols) under standard organic synthesis conditions. This allows for the introduction of a wide range of functional groups.

Applications in Research and Drug Development

The unique properties of **Chloro(3-chloropropyl)dimethylsilane** make it an invaluable tool for researchers and developers in various fields.

Silane Coupling Agent and Surface Modification

One of the primary applications is as a silane coupling agent to enhance adhesion between organic polymers and inorganic substrates.[1][3]

Workflow for Surface Modification of Silica Nanoparticles:



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